

A Comprehensive Technical Guide to the Thermochemical Properties of Rubidium Acetate

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Compound of Interest

Compound Name: Rubidium acetate

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This technical guide provides a detailed overview of the thermochemical data available for **rubidium acetate** (CH_3COORb). The information is compiled from various scientific sources to support research and development activities where this compound may be utilized. This document presents quantitative data in structured tables, outlines experimental methodologies for its characterization, and includes a visual representation of the analytical workflow.

Core Thermochemical Data

Rubidium acetate is a salt formed from the reaction of rubidium metal, rubidium carbonate, or rubidium hydroxide with acetic acid.^[1] It is a white solid that is soluble in water.^{[1][2]} Key thermochemical and physical properties are summarized below.

Physical and Thermodynamic Properties

The fundamental physical and thermodynamic properties of **rubidium acetate** are presented in Table 1. These values are essential for understanding the compound's stability and behavior under various conditions.

Property	Value	Notes
Molar Mass	144.51 g/mol	[1] [3]
Melting Point	246 °C (519 K)	Decomposes upon melting. [1] [2] [4]
Standard Enthalpy of Formation (ΔfH°)	-722.31 ± 1.09 kJ/mol (crystalline state, 298.15 K)	[5]
	-737.18 kJ/mol (ionized aqueous solution)	[4]
Standard Gibbs Free Energy of Formation (ΔfG°)	-653.29 kJ/mol (ionized aqueous solution)	[4]
Standard Molar Entropy (S°)	207.9 J/K·mol (ionized aqueous solution)	[4]
Enthalpy of Fusion (ΔfusH)	14.6 kJ/mol	[6]

Solubility Data

The solubility of **rubidium acetate** in water is a critical parameter for its application in aqueous solutions.

Temperature	Solubility (g/100 mL)
45 °C	85
44.7 °C	626 (g/100g of solvent)
99.4 °C	835 (g/100g of solvent)

Experimental Protocols for Thermochemical Analysis

The determination of the thermochemical properties of **rubidium acetate** involves a combination of calorimetric and thermal analysis techniques. The following sections detail the methodologies cited in the literature.

Reaction-Solution Calorimetry

This method is employed to determine the standard enthalpy of formation of alkali metal acetates, including **rubidium acetate**.^[5]

Objective: To measure the enthalpy change of a reaction in solution to derive the standard enthalpy of formation of the solid compound.

Methodology:

- Sample Preparation: High-purity crystalline **rubidium acetate** is used. Samples are enclosed in glass ampoules.
- Calorimeter: An isoperibol reaction-solution calorimeter is utilized to measure the heat changes during the dissolution and reaction processes.
- Calorimetric Measurements: A series of measurements are performed, including:
 - The enthalpy of solution of **rubidium acetate** in a suitable solvent (e.g., an aqueous solution of a strong acid like HCl).
 - The enthalpy of solution of acetic acid in the same solvent system.
 - The enthalpy of solution of a corresponding rubidium salt (e.g., rubidium chloride) in the same solvent system containing acetic acid.
- Data Analysis: By applying Hess's law to the measured enthalpy changes of the different reactions, the standard enthalpy of formation of crystalline **rubidium acetate** can be calculated. The masses of the reactants are precisely measured for each experiment (e.g., approximately 220 mg of **rubidium acetate**).^[5]

Thermal Decomposition Analysis

The thermal stability and decomposition pathway of **rubidium acetate** are investigated using a suite of thermal analysis techniques.^[7]

Objective: To identify the decomposition products and the temperature ranges at which decomposition occurs.

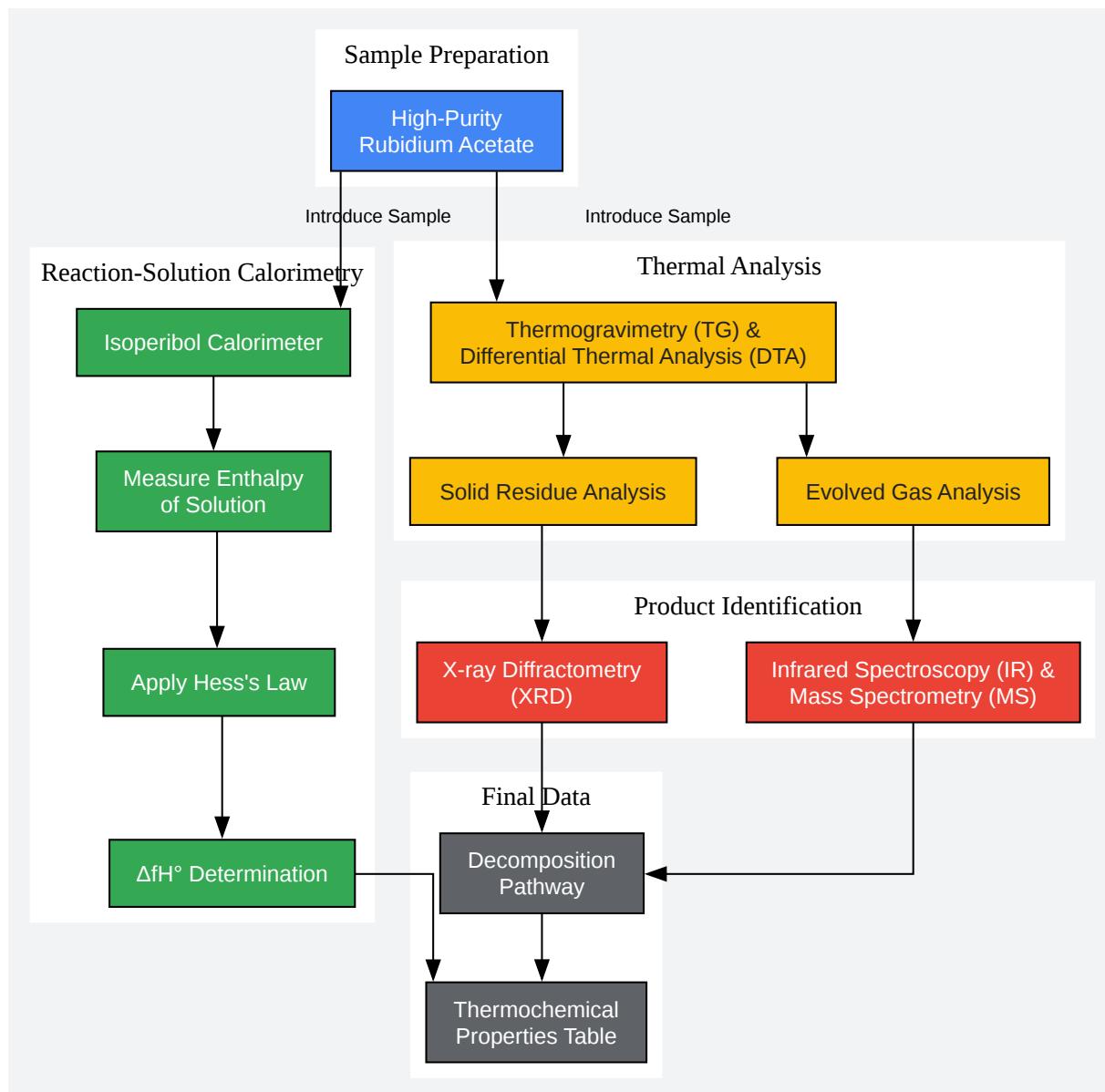
Methodology:

- Thermogravimetry (TG) and Differential Thermal Analysis (DTA): A sample of **rubidium acetate** is heated in a controlled atmosphere (e.g., dynamic air) at a constant rate.
 - TG measures the change in mass of the sample as a function of temperature, indicating mass loss due to the release of gaseous products.
 - DTA measures the temperature difference between the sample and a reference material, revealing exothermic or endothermic transitions such as melting and decomposition.
- Product Identification:
 - Solid-Phase Products: The solid residues at different stages of decomposition are analyzed by X-ray diffractometry (XRD) to identify their crystalline structures.[7]
 - Gas-Phase Products: The gases evolved during decomposition are identified using in-situ infrared spectroscopy and mass spectrometry.[7]

Findings from Thermal Decomposition Studies: The thermal decomposition of **rubidium acetate** in air proceeds stepwise. It ultimately yields rubidium oxide (Rb_2O) at temperatures of 900 °C and above. An intermediate product, rubidium carbonate (Rb_2CO_3), is formed between 400-700 °C. The primary gaseous products identified are water (H_2O), acetone ($(\text{CH}_3)_2\text{CO}$), and carbon dioxide (CO_2).[7]

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the comprehensive thermochemical characterization of **rubidium acetate**, from sample preparation to data analysis.

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Caption: Workflow for Thermochemical Characterization.

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